

Preparing FPR-A14 Stock Solution for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: FPR-A14

Cat. No.: B15568941

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Introduction

FPR-A14 is a potent, non-peptide agonist of the Formyl Peptide Receptors (FPRs), a family of G protein-coupled receptors integral to the innate immune response.^{[1][2][3]} It demonstrates significant activity in activating neutrophils, inducing calcium mobilization and chemotaxis, making it a valuable tool for studying inflammatory processes and immune cell function.^{[1][2]} This document provides detailed protocols for the preparation, storage, and handling of **FPR-A14** stock solutions to ensure experimental reproducibility and accuracy.

Data Presentation

A summary of the key quantitative data for **FPR-A14** is presented in the table below.

Parameter	Value	Reference(s)
Chemical Name	1,3-Benzodioxolane-5-carboxylic acid 4'-benzyloxy-3'-methoxybenzylidene hydrazide	[2]
Molecular Weight	404.42 g/mol	[4]
Purity	≥98%	[4]
Appearance	Crystalline solid	
Solubility in DMSO	125 mg/mL (309.08 mM)	[1]
EC ₅₀ (Neutrophil Chemotaxis)	42 nM	[1][2]
EC ₅₀ (Ca ²⁺ Mobilization)	630 nM	[1][2]
Storage of Solid	-20°C	
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months (protect from light)	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM FPR-A14 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **FPR-A14** in dimethyl sulfoxide (DMSO).

Materials:

- **FPR-A14** (crystalline solid)
- Anhydrous/High-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Water bath sonicator
- Water bath set to 60°C

Procedure:

- Weighing: Accurately weigh out 4.04 mg of **FPR-A14** powder using a calibrated analytical balance.
- Dissolving:
 - Transfer the weighed **FPR-A14** into a sterile amber microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
- Mixing and Solubilization:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes.
 - To ensure complete dissolution, place the tube in a water bath sonicator for 10-15 minutes.
 - If the solid is not fully dissolved, warm the solution in a 60°C water bath for 5-10 minutes, followed by vortexing.^[1] Visually inspect to ensure the solution is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, amber microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[5] Protect from light.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution into an aqueous buffer or cell culture medium to achieve the desired final concentration for experiments.

Materials:

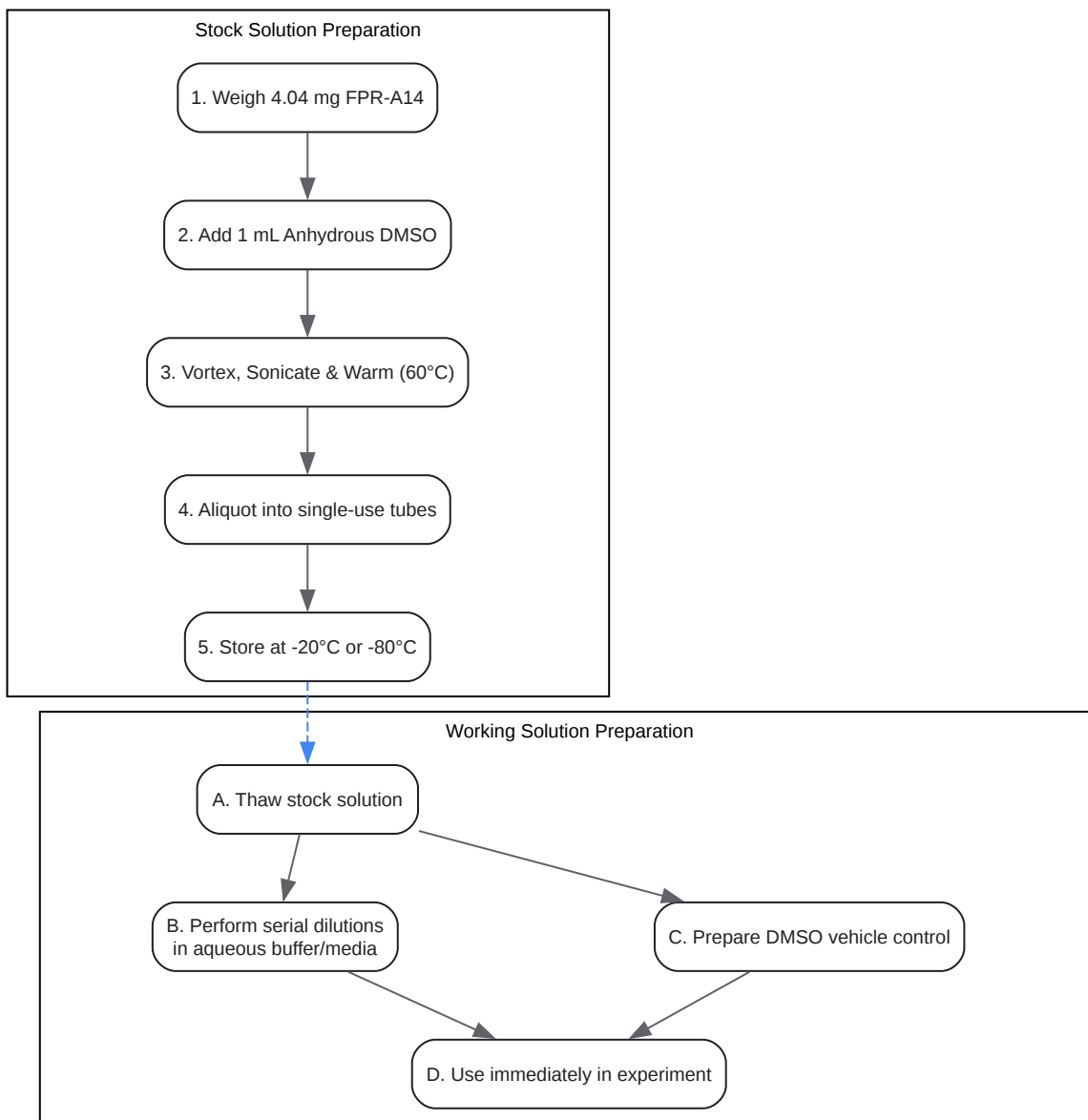
- 10 mM **FPR-A14** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, HBSS) or complete cell culture medium, pre-warmed to the experimental temperature (e.g., 37°C)
- Sterile serological pipettes and pipette tips

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **FPR-A14** stock solution at room temperature, protected from light.
- Serial Dilution (Example for a final concentration of 1 μ M):
 - Perform an initial dilution of the 10 mM stock solution. For example, add 1 μ L of the 10 mM stock to 999 μ L of pre-warmed buffer or medium to obtain a 10 μ M intermediate solution.
 - Further dilute this intermediate solution to achieve the final desired concentrations for your experiment. For instance, add 100 μ L of the 10 μ M intermediate solution to 900 μ L of buffer or medium to get a final concentration of 1 μ M.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the buffer or cell culture medium as was used for the highest concentration of **FPR-A14**. It is crucial to maintain the final DMSO concentration at a low, non-toxic level (typically $\leq 0.5\%$).
- Application: Immediately add the final working solutions to your experimental setup (e.g., cell cultures, assay plates). Gently mix to ensure even distribution.

Mandatory Visualizations

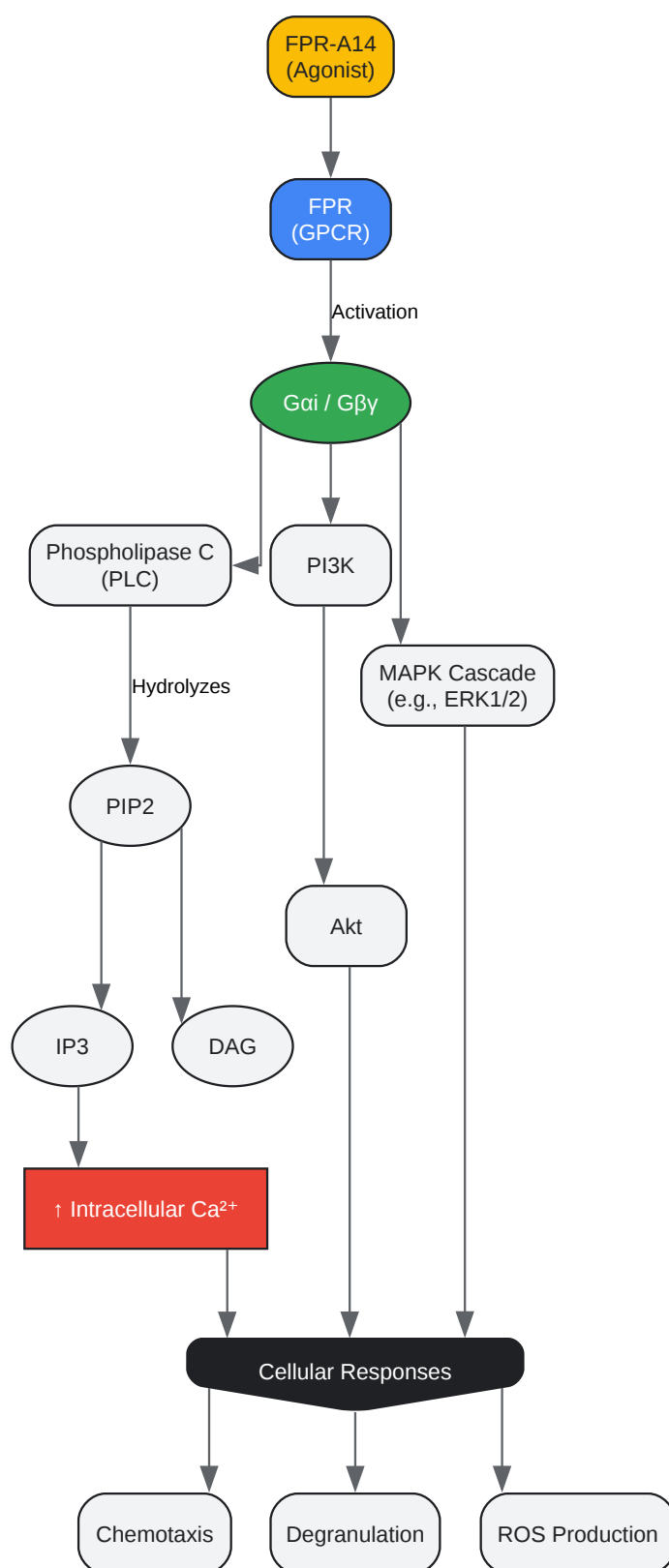
FPR-A14 Stock Solution Preparation Workflow



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Caption: Workflow for preparing **FPR-A14** stock and working solutions.

Formyl Peptide Receptor (FPR) Signaling Pathway



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Caption: Simplified signaling cascade initiated by **FPR-A14** binding.

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